

An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-methoxybenzaldehyde

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 3-Bromo-2-hydroxy-5-methoxybenzaldehyde |
| Cat. No.: | B188480 |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-hydroxy-5-methoxybenzaldehyde**, a key aromatic aldehyde with applications in organic synthesis and as a building block for more complex molecules. This document details its chemical identity, physicochemical properties, and a representative experimental protocol for its synthesis.

Chemical Identity

The nomenclature and various identifiers for this compound are crucial for accurate documentation and procurement.

- IUPAC Name: **3-bromo-2-hydroxy-5-methoxybenzaldehyde**[\[1\]](#)
- Synonyms:
 - 3-Bromo-5-methoxysalicylaldehyde
 - Benzaldehyde, 3-bromo-2-hydroxy-5-methoxy-[\[2\]](#)
 - 3-Bromo-2-hydroxy-5-methoxybenzenecarbaldehyde[\[2\]](#)
- CAS Number: 50343-02-7

Physicochemical Properties

A summary of the key quantitative data for **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** is presented in the table below for easy reference and comparison.

| Property | Value | Reference |
|---------------------|--|---------------------|
| Molecular Formula | C ₈ H ₇ BrO ₃ | [1] |
| Molecular Weight | 231.04 g/mol | [1] |
| Melting Point | 108-110 °C | [3] |
| Appearance | Light yellow to yellow solid | [3] |
| Storage Temperature | 2-8°C, stored under nitrogen | [3] |

Synthesis of 3-Bromo-2-hydroxy-5-methoxybenzaldehyde

The synthesis of **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** is commonly achieved through the bromination of 2-hydroxy-5-methoxybenzaldehyde. The following is a representative experimental protocol.

Experimental Protocol: Bromination of 2-hydroxy-5-methoxybenzaldehyde

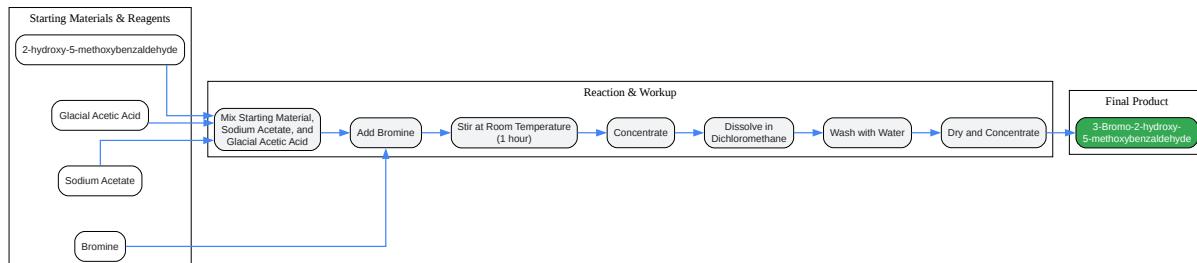
Materials:

- 2-hydroxy-5-methoxybenzaldehyde
- Sodium acetate anhydrous
- Bromine
- Glacial acetic acid
- Dichloromethane

- Water

Procedure:

- To a solution of 2-hydroxy-5-methoxybenzaldehyde (20.0 g, 131 mmol) in glacial acetic acid (600 mL), add sodium acetate anhydrous (17.1 g, 209 mmol).[4]
- To this mixture, add bromine (8.69 mL, 169 mmol).[4]
- Stir the resulting mixture at room temperature for 1 hour.[4]
- Concentrate the reaction mixture under reduced pressure.[4]
- Dissolve the residue in dichloromethane (1 L).[4]
- Wash the organic layer with water.
- Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent such as ethanol.



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A flowchart illustrating the synthetic pathway for **3-Bromo-2-hydroxy-5-methoxybenzaldehyde**.

Biological Activity and Applications

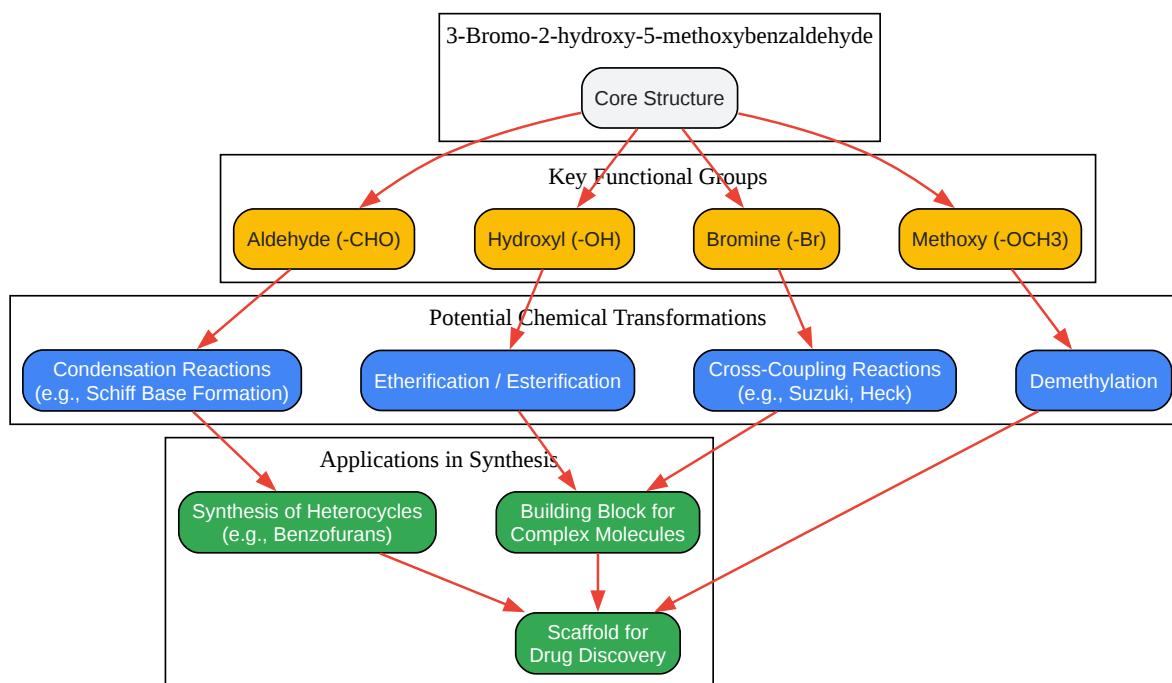
While **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** is a valuable synthetic intermediate, its specific biological activities are not extensively documented in publicly available literature. However, structurally related brominated phenolic compounds have been noted for their potential antioxidant and enzyme inhibition properties. For instance, some brominated compounds engage in free radical reactions and can influence various cellular processes.^[5]

This compound serves as a precursor in the synthesis of more complex molecules that may have therapeutic applications. For example, it has been used in the synthesis of benzofuran derivatives investigated as potential enzyme inhibitors. Its structural features, including the hydroxyl and aldehyde groups, make it a versatile scaffold for the development of novel

compounds in drug discovery programs. The presence of the bromine atom also provides a handle for further chemical modifications through cross-coupling reactions.

Logical Relationships in Synthetic Utility

The utility of **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** in drug development and organic synthesis stems from the reactivity of its functional groups. The logical relationship between its structure and its application as a synthetic intermediate is outlined in the diagram below.



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Logical relationships of functional groups and their synthetic applications.

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References

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